

Personal protective equipment for handling Tetrabutylammonium Bromide

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Compound of Interest

Compound Name: Tetrabutylammonium Bromide

Cat. No.: B044667

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Essential Safety and Handling Guide for Tetrabutylammonium Bromide

This guide provides crucial safety and logistical information for the handling and disposal of **Tetrabutylammonium Bromide** (TBAB). Adherence to these procedures is vital for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Tetrabutylammonium Bromide is a chemical that is considered hazardous.^{[1][2]} It can cause skin and serious eye irritation.^{[1][2][3][4][5]} Ingestion of TBAB may be harmful.^{[5][6]} It may also cause respiratory irritation.^{[3][4][5]}

Personal Protective Equipment (PPE)

When handling **Tetrabutylammonium Bromide**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specific Requirements	Rationale
Eye Protection	Goggles or safety glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133 standards.[1][2][5][7] A face shield may also be appropriate in some situations.[8]	Protects against dust particles and splashes that can cause serious eye irritation.[1][2][3][4][5]
Skin Protection	Chemical-resistant gloves (inspect before use), long-sleeved clothing, and a chemical-resistant apron.[1][7] Impervious clothing should be selected based on the concentration and amount of the substance at the specific workplace.[4][5]	Prevents skin contact which can cause irritation.[1][2][3][4][5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[7] An effective dust mask or a respirator is necessary under conditions of high dust concentration or inadequate ventilation.[1][4][5]	Protects the respiratory tract from irritation due to inhalation of dust.[3][4][5]

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle TBAB in a well-ventilated area.[1][2] Use process enclosures or local exhaust ventilation to control airborne levels.[1][7] Ensure that eyewash stations and safety showers are readily accessible.[2]

- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[1][8] Do not breathe dust.[1][8] Wash hands thoroughly after handling.[3][7] All equipment used when handling the product must be grounded to prevent static discharge.[3]
- Storage: Store in a cool, dry, and well-ventilated place in the original, tightly closed container. [1][2][4][7] TBAB is hygroscopic and should be protected from moisture.[1][2] Store away from incompatible materials such as strong oxidizing agents and bases.[1]

Emergency Procedures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][8] Seek immediate medical attention.[7][8]
- In case of skin contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[7][8] Get medical aid if irritation develops or persists.[7]
- If inhaled: Move the person to fresh air.[5][8] If breathing is difficult, give oxygen.[7][8] Seek immediate medical attention.[7][8]
- If swallowed: Do NOT induce vomiting.[7][8] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[7] Seek immediate medical attention.[7][8]

Spill and Disposal:

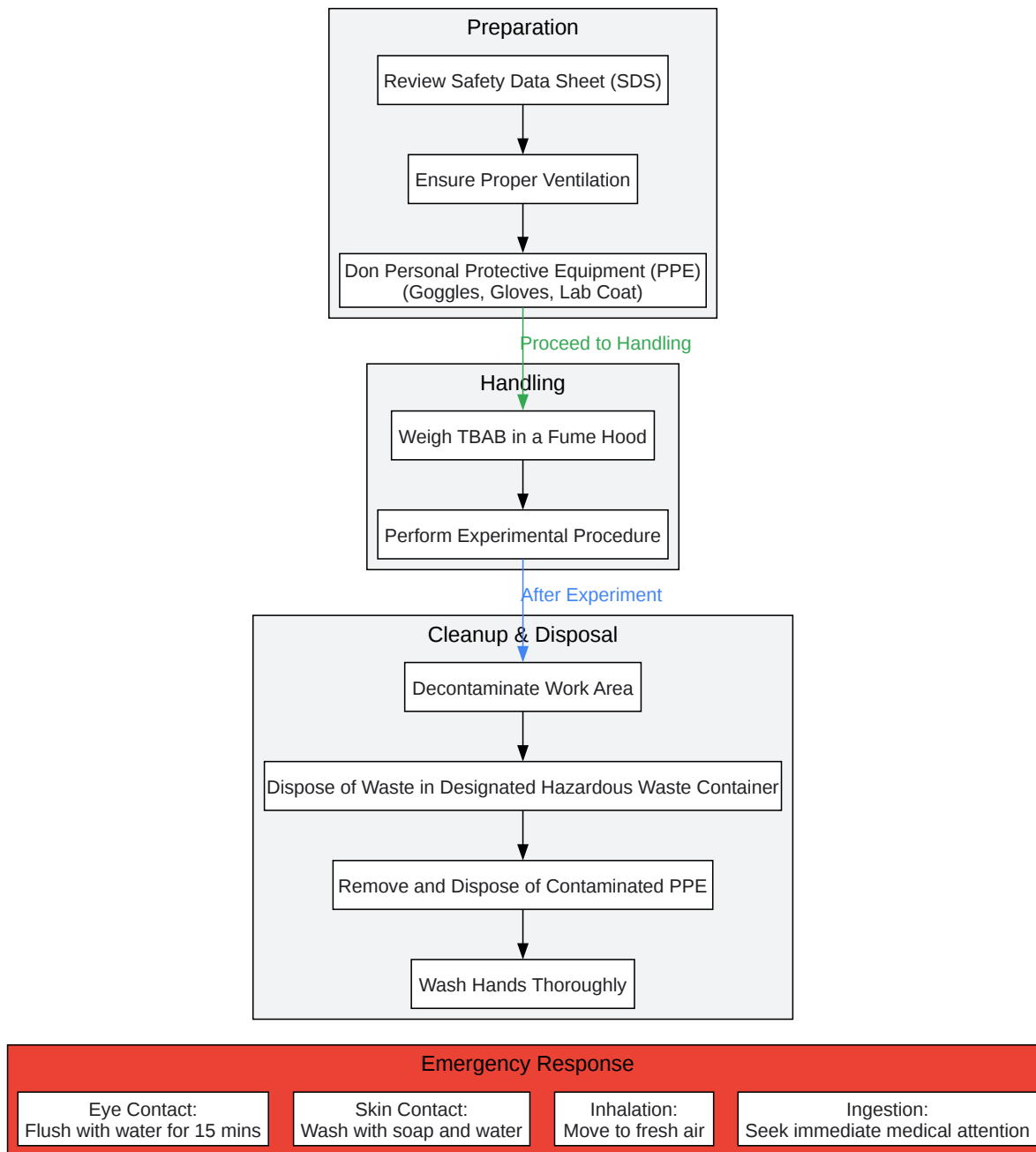
- Spill Cleanup: In case of a spill, wear appropriate personal protective equipment.[7] Sweep up the material, avoiding dust formation, and place it into a suitable, closed container for disposal.[5][7] Do not let the product enter drains.[1]
- Waste Disposal: Dispose of waste material in accordance with local, regional, and national regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[2]

Quantitative Safety Data

Data Point	Value	Source
Oral LD50 (Rat)	>1000 mg/kg	[1]
Dermal LD50 (Rat)	5623.41 mg/kg	[1]
Partition Coefficient (n-octanol/water)	1.6	[1]

Experimental Workflow for Handling Tetrabutylammonium Bromide

Safe Handling Workflow for Tetrabutylammonium Bromide

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Tetrabutylammonium Bromide**.

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